

# Technical Guide: Physicochemical Properties of 1-Ethyl-3-methyl-3-phospholene 1-oxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethyl-3-methyl-3-phospholene 1-oxide

Cat. No.: B105051

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **1-Ethyl-3-methyl-3-phospholene 1-oxide**, a five-membered P-heterocyclic compound. The information is curated for researchers and professionals in chemistry and drug development who require detailed data for experimental design and compound evaluation.

## Core Physicochemical Data

While extensive experimental data for **1-Ethyl-3-methyl-3-phospholene 1-oxide** is not widely published, the following table summarizes its fundamental properties based on available information. It should be noted that some data for the closely related phenyl-substituted analogue is often more readily available and is provided here for comparative context where appropriate.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>13</sub> OP	--INVALID-LINK--
Molecular Weight	144.15 g/mol	--INVALID-LINK--
CAS Number	7529-24-0	--INVALID-LINK--
Appearance	Neat	--INVALID-LINK--

Note: Specific experimental values for properties such as melting point, boiling point, density, and solubility for **1-Ethyl-3-methyl-3-phospholene 1-oxide** are not readily available in the cited literature. Researchers should determine these properties experimentally as needed.

## Synthesis and Characterization

The synthesis of 1-substituted-3-methyl-3-phospholene oxides, including the ethyl derivative, is a key area of investigation, often focusing on subsequent isomerization reactions.

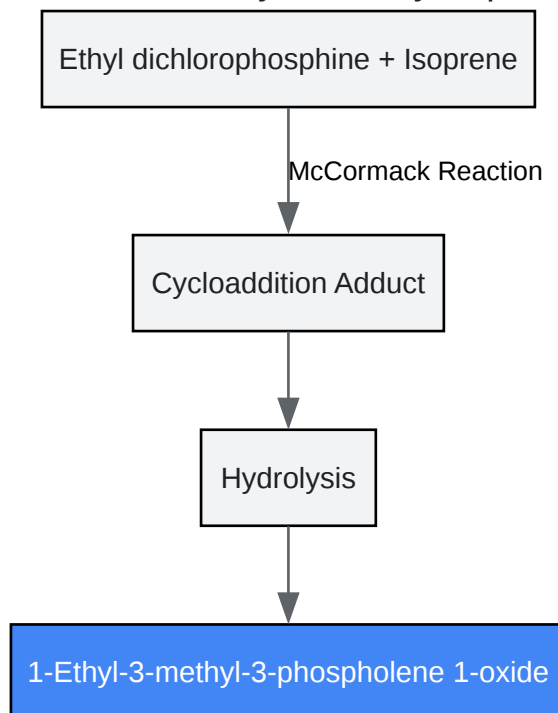
### Experimental Protocol: Synthesis of 1-Ethyl-3-methyl-3-phospholene 1-oxide

A general method for the synthesis of 1-substituted-3-methyl-3-phospholene oxides involves the reaction of a corresponding phosphine with an oxidizing agent. While a specific, detailed protocol for the ethyl derivative is not fully elaborated in the provided search results, a general procedure can be inferred from related syntheses. The synthesis typically involves the McCormack cycloaddition of a diene with a dichlorophosphine, followed by hydrolysis.

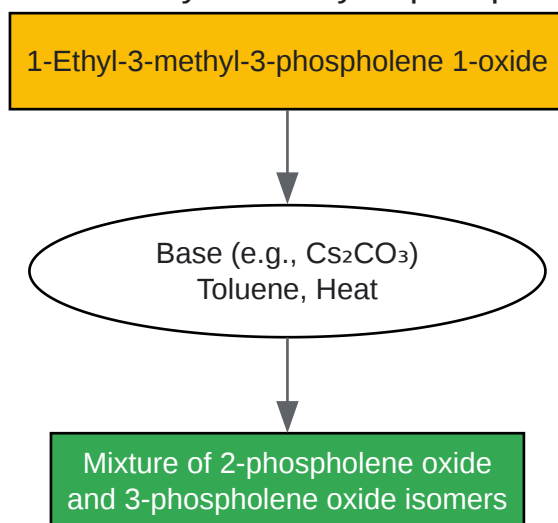
A more detailed experimental protocol is available for the isomerization of **1-Ethyl-3-methyl-3-phospholene 1-oxide** to its 2-phospholene isomer. This reaction is a focal point of a study by Keglevich et al. (2020), which provides valuable insight into the reactivity of this compound.<sup>[1]</sup>

The synthesis workflow can be generalized as follows:

## Generalized Synthesis of 1-Ethyl-3-methyl-3-phospholene 1-oxide



## Isomerization of 1-Ethyl-3-methyl-3-phospholene 1-oxide



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## References

- 1. 7529-24-0|1-Ethyl-3-methyl-3-phospholene 1-oxide|BLD Pharm [bldpharm.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)